

# An In-depth Technical Guide to 2-Bromo-4,5-difluoroanisole

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## Compound of Interest

Compound Name: 2-Bromo-4,5-difluoroanisole

Cat. No.: B1333715

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This document provides core technical data on **2-Bromo-4,5-difluoroanisole**, a chemical compound relevant to researchers and professionals in drug development and organic chemistry. The information is presented to be clear, concise, and immediately applicable to a laboratory or research setting.

## Physicochemical Properties

The fundamental molecular characteristics of **2-Bromo-4,5-difluoroanisole** are summarized below. These values are critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrF <sub>2</sub> O	[1][2]
Molar Mass	223.01 g/mol	[1][2]

## Experimental Protocols

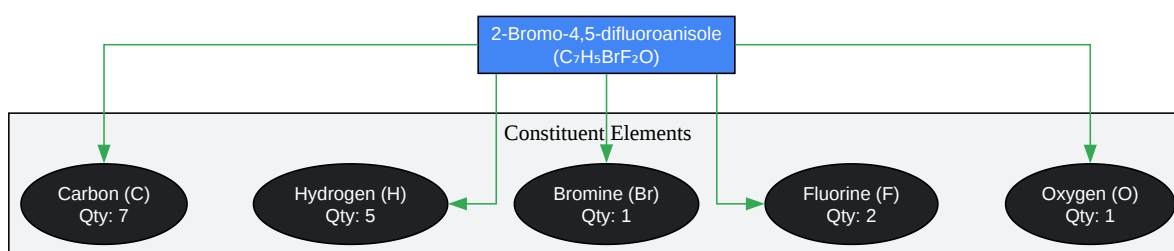
Detailed experimental protocols are not applicable to the fundamental physicochemical data presented in this guide. The provided molecular weight and formula are calculated based on standard atomic weights and chemical structure.

## Visualizations

To further elucidate the composition and potential application of **2-Bromo-4,5-difluoroanisole**, the following diagrams are provided.

#### Molecular Composition of **2-Bromo-4,5-difluoroanisole**

The logical relationship between the constituent elements of **2-Bromo-4,5-difluoroanisole** is illustrated below. This diagram breaks down the molecular formula into its elemental components, providing a clear visual representation of the molecule's atomic makeup.

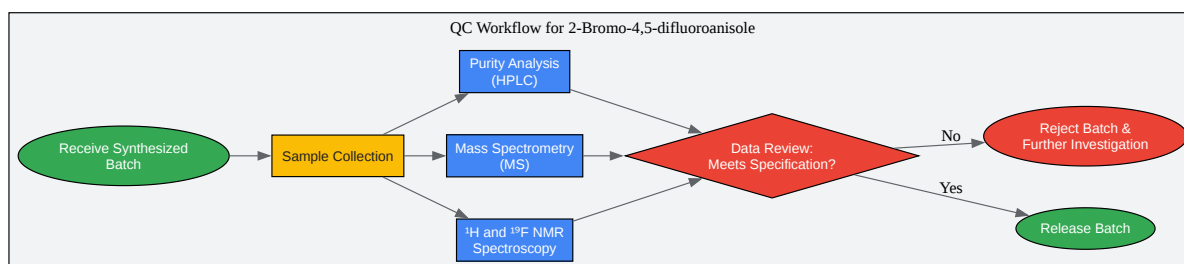


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Caption: Atomic composition of **2-Bromo-4,5-difluoroanisole**.

#### Hypothetical Quality Control Workflow

The following diagram outlines a hypothetical experimental workflow for the quality control (QC) analysis of a synthesized batch of **2-Bromo-4,5-difluoroanisole**. This process ensures the identity and purity of the compound before its use in further applications.



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Caption: Hypothetical workflow for quality control analysis.

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## References

- 1. chembk.com [chembk.com]
- 2. 2-Bromo-4,5-difluoroanisole CAS#: 202865-58-5 [m.chemicalbook.com]
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